

Unraveling the Crystal Architecture of Barium Periodates: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Barium periodate*

Cat. No.: *B1603633*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of **barium periodate**, with a primary focus on the experimentally determined structure of pentabarium diperiodate ($\text{Ba}_5\text{I}_2\text{O}_{12}$). While crystallographic data for barium metaperiodate ($\text{Ba}(\text{IO}_4)_2$) is not readily available in the refereed literature, this guide also discusses potential structural analogues. The information presented herein is intended to be a valuable resource for researchers in materials science, inorganic chemistry, and drug development, offering insights into the synthesis, structural characteristics, and experimental determination of these compounds.

Introduction to Barium Periodates

Barium periodates are inorganic compounds composed of barium cations (Ba^{2+}) and periodate anions. The periodate anion can exist in various forms, leading to different stoichiometries and crystal structures for **barium periodates**. The two most common forms are the metaperiodate (IO_4^-) and the orthoperiodate (IO_6^{5-}). This guide will primarily focus on the orthoperiodate form, for which detailed crystallographic data has been published.

Crystal Structure of Pentabarium Diperiodate ($\text{Ba}_5\text{I}_2\text{O}_{12}$)

The crystal structure of pentabarium diiodate, with the chemical formula $\text{Ba}_5\text{I}_2\text{O}_{12}$, has been determined from powder X-ray diffraction data.^{[1][2]} This compound is a significant phase observed in the study of barium-iodine-oxygen systems.

Crystallographic Data

The crystallographic data for $\text{Ba}_5\text{I}_2\text{O}_{12}$ has been determined through Rietveld refinement of powder X-ray diffraction data.^{[1][2]} The key structural parameters are summarized in the table below.

Parameter	Value	Reference
Chemical Formula	$\text{Ba}_5\text{I}_2\text{O}_{12}$	^{[1][2]}
Crystal System	Orthorhombic	^{[1][2]}
Space Group	Pnma (No. 62)	^{[1][2]}
Lattice Parameters	$a = 19.7474(2) \text{ \AA}$	^{[1][2]}
	$b = 5.9006(1) \text{ \AA}$	^{[1][2]}
	$c = 10.5773(1) \text{ \AA}$	^{[1][2]}
Unit Cell Volume	$1232.70(6) \text{ \AA}^3$	^[1]
Formula Units (Z)	Not explicitly stated, but can be inferred	
Calculated Density	Not explicitly stated	
R-Bragg	1.0%	^{[1][2]}

Structural Description

The crystal structure of $\text{Ba}_5\text{I}_2\text{O}_{12}$ is characterized by layers of barium and iodine atoms that form nearly pentagonal channels.^{[1][2]} The iodine atoms are at the center of two distinct IO_6 octahedra.^{[1][2]}

Experimental Protocols

Synthesis of Ba₅I₂O₁₂

Two primary methods for the synthesis of Ba₅I₂O₁₂ have been reported:

Method 1: Thermal Decomposition of Barium Iodide A straightforward method involves the thermal decomposition of barium iodide (BaI₂) in the air at 650 °C.^[1] This reaction is reported to be quantitative.^[1]

Method 2: Precipitation and Calcination This method involves the reaction of aqueous solutions of barium hydroxide octahydrate (Ba(OH)₂·8H₂O) and periodic acid (H₅IO₆) in a 5:3 molar ratio.^[1]

- Solutions of Ba(OH)₂·8H₂O and H₅IO₆ are mixed to form a precipitate.^[1]
- The precipitate is decanted and washed with distilled water.^[1]
- To enhance crystallite size, a small amount of Rb₂O can be added as a mineralizer to the wet precipitate.^{[1][2]}
- The mixture is dried at 200 °C, resulting in an amorphous powder.^[1]
- The amorphous powder is then heated to approximately 700 °C to form crystalline Ba₅I₂O₁₂.^[1]

Crystal Structure Determination

The crystal structure of Ba₅I₂O₁₂ was determined from conventional laboratory X-ray powder diffraction (XRD) data.^{[1][2]}

- **Data Collection:** A well-resolved XRD pattern of the powdered sample was obtained.
- **Structure Solution:** A real-space structure solution approach was employed to determine the initial crystal structure.^{[1][2]}
- **Structure Refinement:** A Rietveld refinement was subsequently performed to refine the structural parameters, including lattice parameters and atomic positions.^{[1][2]}

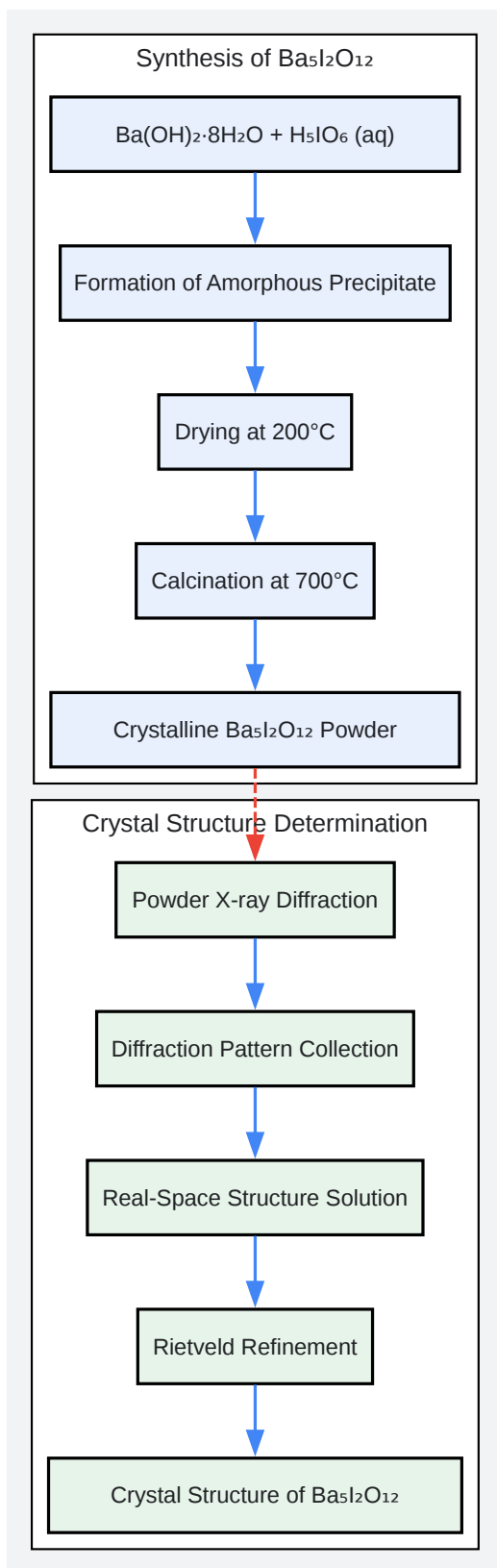
Barium Metaperiodate ($\text{Ba}(\text{IO}_4)_2$): A Note on Available Data

As of the current literature survey, a definitive, experimentally determined crystal structure for barium metaperiodate, $\text{Ba}(\text{IO}_4)_2$, is not available. Chemical databases such as PubChem list the compound with the molecular formula BaI_2O_8 , but do not provide crystallographic information.

However, insights into the potential crystal structure of $\text{Ba}(\text{IO}_4)_2$ can be drawn from isostructural compounds. Barium pertechnetate, $\text{Ba}[\text{TcO}_4]_2$, has been found to crystallize in the orthorhombic space group $Fddd$. Given the chemical similarities between the pertechnetate (TcO_4^-) and periodate (IO_4^-) anions, it is plausible that $\text{Ba}(\text{IO}_4)_2$ could adopt a similar crystal structure. This remains a hypothesis pending experimental verification.

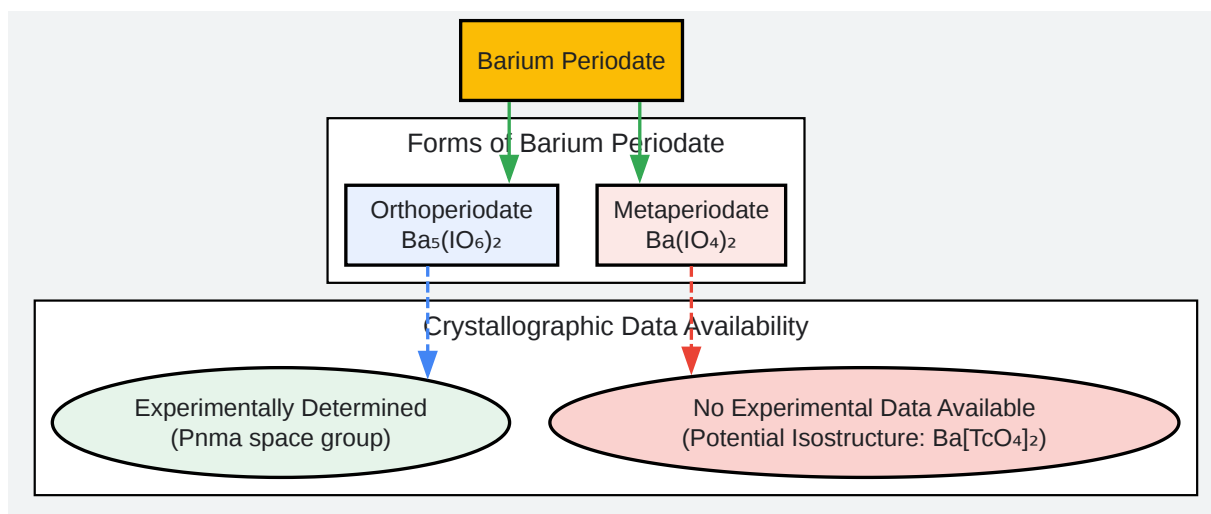
Visualizations

To aid in the understanding of the experimental and logical workflows, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis and crystal structure determination of $\text{Ba}_5\text{I}_2\text{O}_{12}$.



[Click to download full resolution via product page](#)

Caption: Logical relationship between different forms of **barium periodate** and their data availability.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis, Crystal Structure, and Optical Properties of the Barium meta-Per technetate $\text{Ba}[\text{TcO}_4]_2$ - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Unraveling the Crystal Architecture of Barium Periodates: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1603633#crystal-structure-of-barium-periodate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com